

# A Technical Guide to the Stereoisomers of 3,4,4,5-Tetramethyloctane

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## Compound of Interest

Compound Name: 3,4,4,5-Tetramethyloctane

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This document provides a detailed analysis of the stereoisomerism of the branched alkane **3,4,4,5-tetramethyloctane**. It outlines the structural basis for its chirality, potential physicochemical properties of its stereoisomers, and generalized experimental protocols for their synthesis, separation, and characterization.

## Structural Analysis and Stereoisomerism

**3,4,4,5-Tetramethyloctane** is a saturated hydrocarbon with the molecular formula  $C_{12}H_{26}$ .<sup>[1][2]</sup> Its structure consists of an eight-carbon (octane) backbone with four methyl group substituents. The key to its stereochemistry lies in the identification of its chiral centers. A chiral center is a carbon atom bonded to four different substituent groups.<sup>[3]</sup>

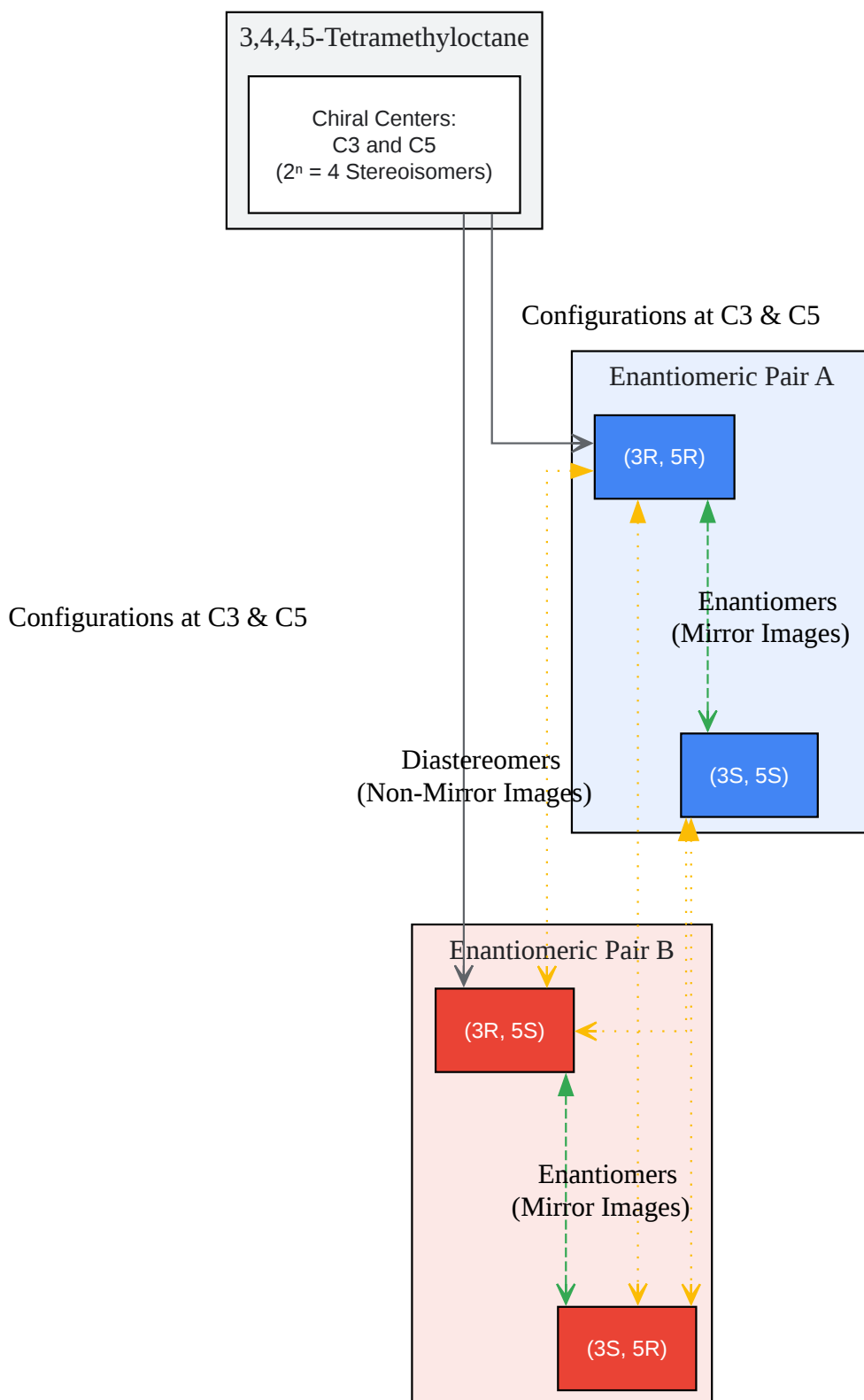
In the structure of **3,4,4,5-tetramethyloctane**, there are two such chiral centers:

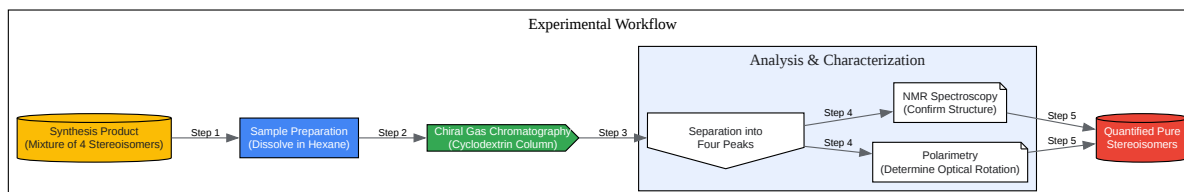
- Carbon-3 (C3): Bonded to a hydrogen atom, a methyl group, an ethyl group (C1-C2), and the complex C4 substituent group.
- Carbon-5 (C5): Bonded to a hydrogen atom, a methyl group, a propyl group (C6-C8), and the complex C4 substituent group.

Notably, Carbon-4 (C4) is not a chiral center because it is bonded to two identical methyl groups, violating the requirement for four different substituents.

With two chiral centers ( $n=2$ ), the maximum number of possible stereoisomers is  $2^n$ , which equals four. These four stereoisomers exist as two pairs of enantiomers. The relationship between a stereoisomer from one pair and a stereoisomer from the other is diastereomeric.

The logical relationship between these isomers is visualized below.





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## References

- 1. 3,4,4,5-Tetramethyloctane | 62199-47-7 | Benchchem [benchchem.com]
- 2. 3,4,4,5-Tetramethyloctane | C<sub>12</sub>H<sub>26</sub> | CID 53425108 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. gcms.cz [gcms.cz]
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